

Unveiling the Superconductive Secrets of Lanthanum Carbide Halides: A Technical Guide

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Compound of Interest

Compound Name: *Lanthanum carbide*

Cat. No.: *B083422*

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A class of layered materials, **lanthanum carbide** halides, has emerged as a fascinating area of study within the field of superconductivity. These compounds, with the general formula $\text{La}_2\text{C}_2(\text{X},\text{X}')_2$, where X and X' can be chlorine, bromine, or iodine, exhibit critical temperatures (T_c) reaching up to 7.03 K, inviting deeper investigation into their unique electronic and structural properties. This technical guide provides a comprehensive overview of the superconductive properties of these materials, detailing their synthesis, crystal structure, and the experimental methodologies used for their characterization.

Core Superconductive Properties

The superconducting nature of **lanthanum carbide** halides is intricately linked to their layered crystal structure and the presence of C-C dumbbells. The metallic character, a prerequisite for superconductivity, arises from the covalent overlap of the $\text{C}_2\text{-}\pi^*$ and the lanthanum d-orbitals. The superconducting transition temperatures for various **lanthanum carbide** halide compounds are summarized in the table below.

Compound	Critical Temperature (Tc) (K)
La ₂ C ₂ Br ₂	7.03(5)[1][2][3]
La ₂ C ₂ I ₂	~1.7[1][2][3][4]
La ₂ C ₂ Br _{0.5} I _{1.5}	Lower than La ₂ C ₂ Br ₂ [1]
La ₂ C ₂ Cl _{0.5} I _{1.5}	up to 3.7[1]
La ₂ C ₂ BrI (sample 8)	2.32(5)[2]

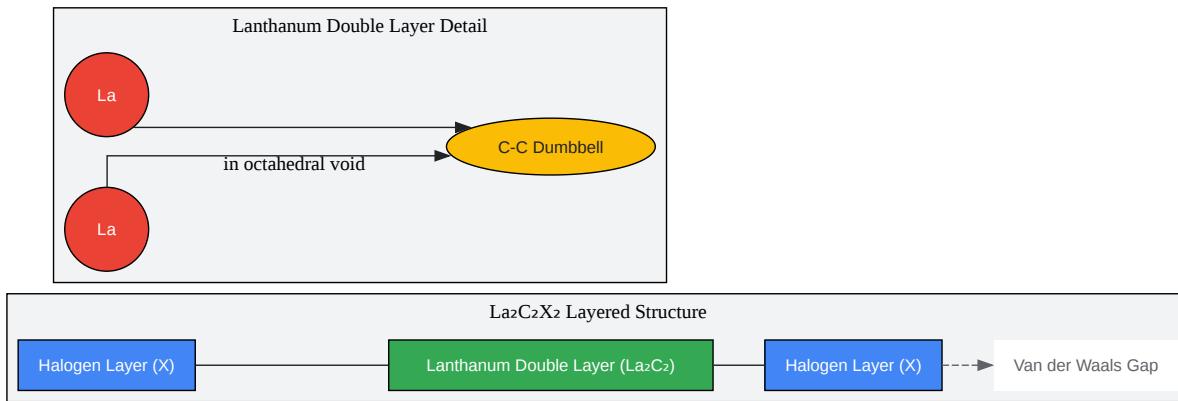
Table 1: Superconducting transition temperatures of various **Lanthanum carbide** halide compounds.

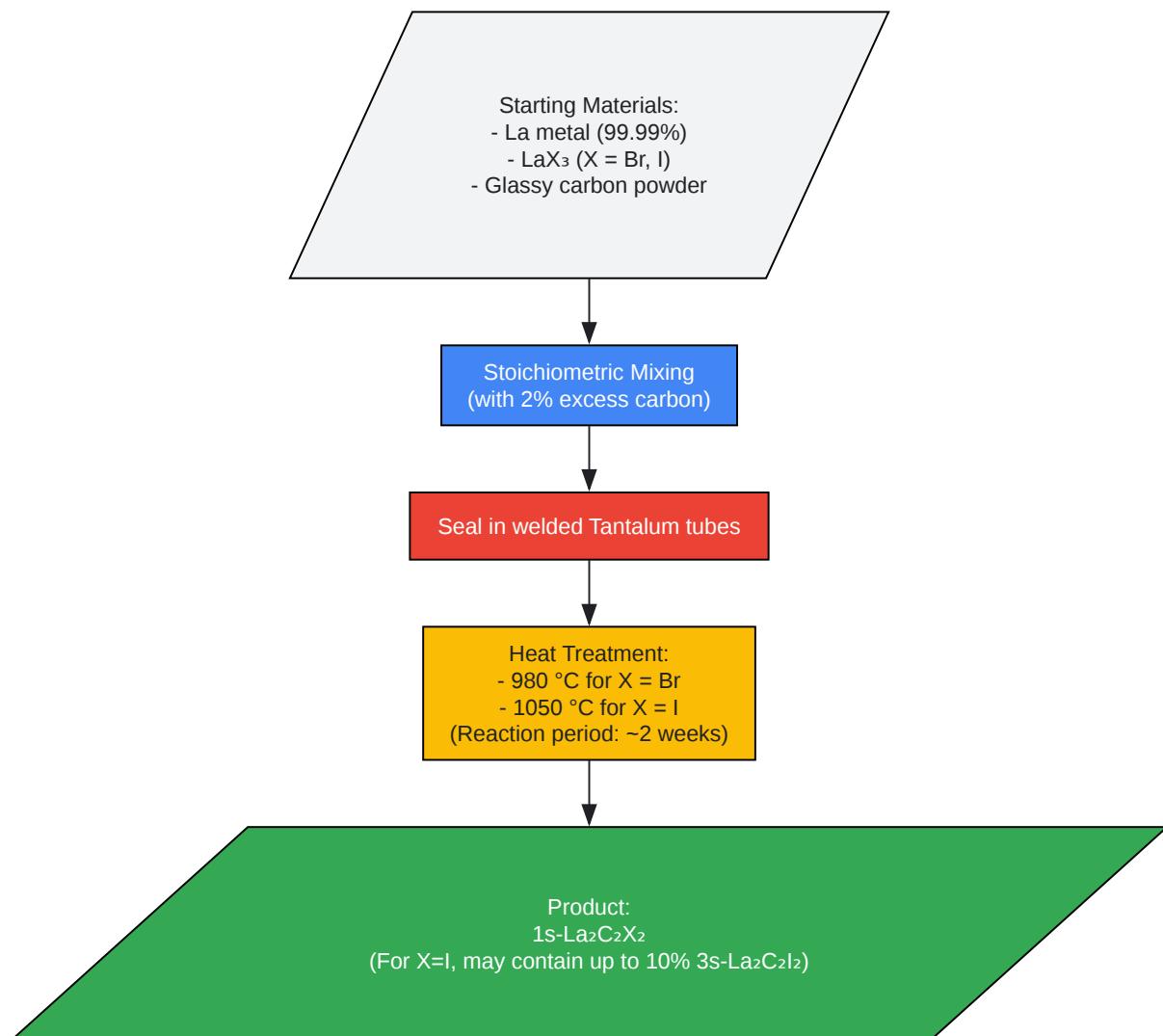
It is noteworthy that for the yttrium-based analogues (Y₂C₂X₂), mixing halides can optimize the critical temperature, with a maximum T_c of 11.6 K achieved for Y₂C₂(Br,I)₂ with a Br:I ratio of approximately 1:3.[1] However, in the lanthanum system, increasing the iodine content in La₂C₂Br_{2-x}I_x leads to a decrease in T_c.[1] The synthesis of pure La₂C₂Cl₂ has not yet been successful.[1]

Crystal Structure and its Role in Superconductivity

Lanthanum carbide halides crystallize in the Gd₂C₂Br₂ structure type, which is characterized by layers of lanthanum and halogen atoms sandwiching double layers of lanthanum atoms.[1] Within these lanthanum double layers, C-C dumbbells are located in the octahedral voids.[1] These layers are connected via van der Waals interactions.[1] Two different stacking sequences of these layers are observed, known as the 1s and 3s stacking variants.[1]

The chemical bonding of the C-C dumbbell is considered to play a crucial role in the emergence of superconductivity.[1] Neutron powder diffraction studies have revealed a slightly reduced C-C double bond distance in the related Y₂C₂X₂ compounds.[1]



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